

# A Researcher's Guide to Commercial Pentasaccharides: A Side-by-Side Comparison

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## Compound of Interest

Compound Name: *Heparin Pentasaccharide*

Cat. No.: *B3045324*

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For researchers, scientists, and drug development professionals, selecting a high-quality commercial source of pentasaccharide, such as Fondaparinux Sodium, is critical for reliable and reproducible experimental outcomes. This guide provides a comparative overview of commercially available pentasaccharides, focusing on key quality attributes like purity and biological activity. The information presented here is based on publicly available data from various suppliers and scientific literature.

## Quantitative Data Comparison

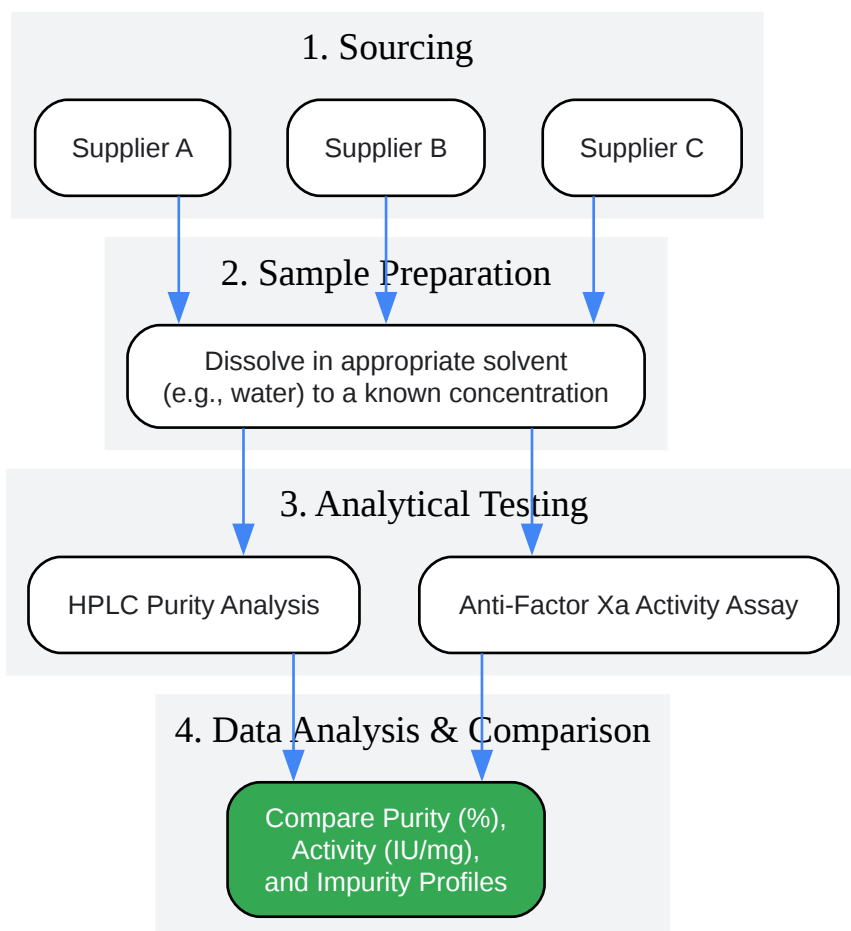
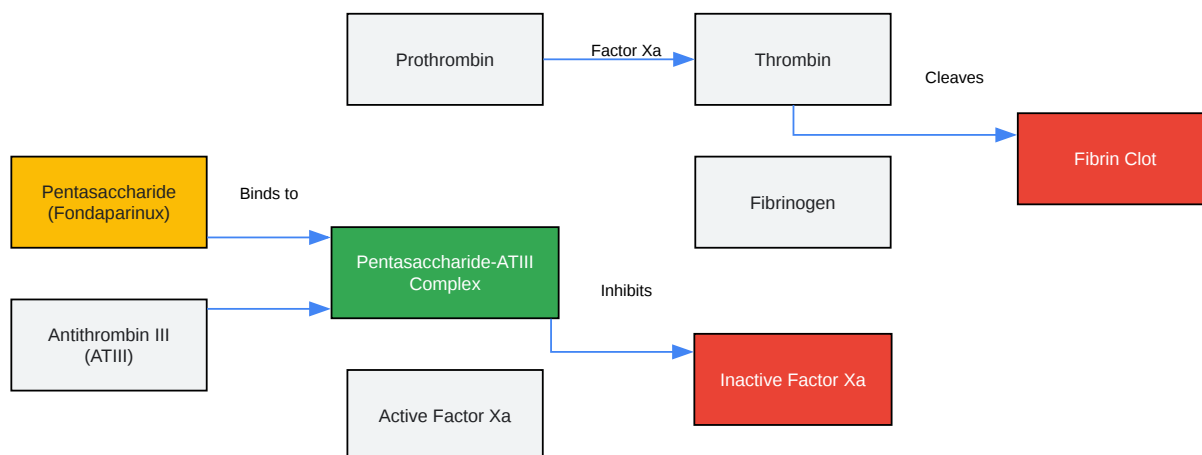
The following table summarizes the typical specifications for Fondaparinux Sodium from various commercial sources. It is important to note that batch-to-batch variability can occur, and users should always refer to the Certificate of Analysis (CoA) provided with their specific product lot.

Parameter	Specification	Source A (Example CoA)	Source B (Typical Data)	Source C (Typical Data)
Purity (by HPLC)	≥ 95.0%	99.4%	>98%	>95%
Identity (by <sup>1</sup> H-NMR)	Conforms to structure	Conforms	Conforms	Conforms
Anti-Factor Xa Activity	Report Value (IU/mg)	~600 - 800 IU/mg	Report Value	Report Value
Water Content	≤ 15.0%	11.5%	< 15%	< 15%
Endotoxin	Report Value (EU/mg)	< 0.5 EU/mg	Report Value	Report Value
Appearance	White to off-white powder	White powder	White to off-white powder	White to off-white powder

Note: The data in this table is illustrative and compiled from various sources. "Source A" represents data from a publicly available Certificate of Analysis. "Source B" and "Source C" represent typical values found in product datasheets from various suppliers. Researchers should always obtain the lot-specific CoA for their purchased material.

## Key Signaling Pathway: Antithrombin III-Mediated Inhibition of Factor Xa

Pentasaccharides like Fondaparinux exert their anticoagulant effect by selectively binding to Antithrombin III (ATIII). This binding induces a conformational change in ATIII, which markedly enhances its ability to inhibit Factor Xa, a critical enzyme in the coagulation cascade. The inhibition of Factor Xa prevents the conversion of prothrombin to thrombin, thereby blocking the formation of a fibrin clot.



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